

Physical properties of 1,1-Diethoxypentane-d10 (boiling point, density)

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Compound of Interest

Compound Name: 1,1-Diethoxypentane-d10

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Physical Properties of 1,1-Diethoxypentane-d10: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1,1-Diethoxypentane-d10**, with a focus on its boiling point and density. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize deuterated compounds in their work.

Summary of Physical Properties

The physical properties of 1,1-Diethoxypentane and its deuterated analog, **1,1-Diethoxypentane-d10**, are summarized in the table below. It is important to note that while experimental data for the boiling point of the non-deuterated compound is available, the density of 1,1-Diethoxypentane and the experimental boiling point and density of **1,1-Diethoxypentane-d10** are not readily found in the surveyed scientific literature. The values for the deuterated compound are therefore theoretical estimations based on the known effects of deuteration on similar organic molecules.

Compound	Chemical Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
1,1-Diethoxypentane	C ₉ H ₂₀ O ₂	160.26	163.00[1]	Not available
1,1-Diethoxypentane-d ₁₀	C ₉ H ₁₀ D ₁₀ O ₂	170.32	Estimated >163.00	Estimated > Density of 1,1-Diethoxypentane

Note: The deuteration in **1,1-Diethoxypentane-d₁₀** is presumed to be on the pentane chain.

Theoretical Impact of Deuteration

The substitution of hydrogen with deuterium, a heavier isotope, typically leads to predictable changes in the physical properties of a molecule. The increased molecular weight of **1,1-Diethoxypentane-d₁₀** is expected to result in stronger intermolecular van der Waals forces. Consequently, a higher boiling point is anticipated for the deuterated compound compared to its non-deuterated counterpart. Similarly, the greater mass-to-volume ratio will theoretically lead to a higher density for **1,1-Diethoxypentane-d₁₀**.

Experimental Protocols

Accurate determination of the boiling point and density of **1,1-Diethoxypentane-d₁₀** requires precise experimental methodologies. The following are detailed protocols for these measurements.

Boiling Point Determination

The boiling point of a liquid can be determined using several methods, including the Thiele tube method, which is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (calibrated)

- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **1,1-Diethoxypentane-d10**

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube is placed into the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer.
- The Thiele tube is filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
- The thermometer and test tube assembly are immersed in the oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

The density of a liquid can be accurately measured using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance

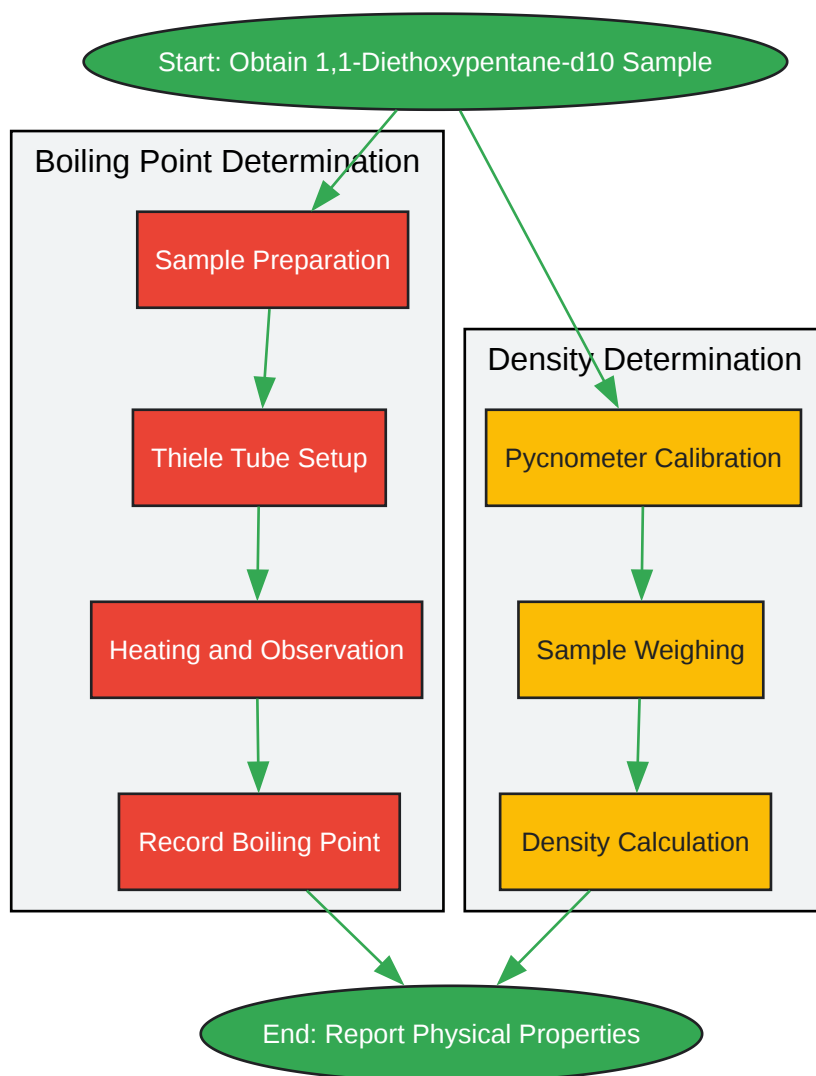
- Thermometer
- Distilled water (for calibration)
- Sample of **1,1-Diethoxypentane-d10**

Procedure:

- The empty, clean, and dry pycnometer is weighed on the analytical balance.
- The pycnometer is filled with distilled water and weighed again to determine the mass of the water. The temperature of the water is recorded.
- The volume of the pycnometer is calculated using the known density of water at the recorded temperature.
- The pycnometer is emptied, dried, and then filled with the liquid sample (**1,1-Diethoxypentane-d10**).
- The pycnometer filled with the sample is weighed.
- The mass of the sample is determined by subtracting the mass of the empty pycnometer.
- The density of the sample is calculated by dividing its mass by the volume of the pycnometer.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **1,1-Diethoxypentane-d10**.



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Workflow for Physical Property Determination.

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References

- 1. 1,1-Diethoxypentane | C₉H₂₀O₂ | CID 77223 - PubChem [pubchem.ncbi.nlm.nih.gov]

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